

Application Notes and Protocols: Reduction of (S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

	(S)-5-
Compound Name:	(Hydroxymethyl)dihydrofuran-
	2(3h)-one

Cat. No.: B1333545

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

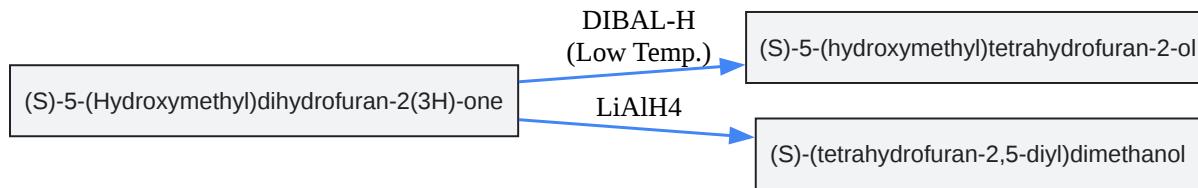
These application notes provide detailed protocols for the chemical reduction of the lactone **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**. This versatile chiral building block can be selectively reduced to its corresponding lactol, (S)-5-(hydroxymethyl)tetrahydrofuran-2-ol, or fully reduced to the diol, (S)-(tetrahydrofuran-2,5-diy)dimethanol. These products are valuable intermediates in the synthesis of various biologically active molecules and natural products.

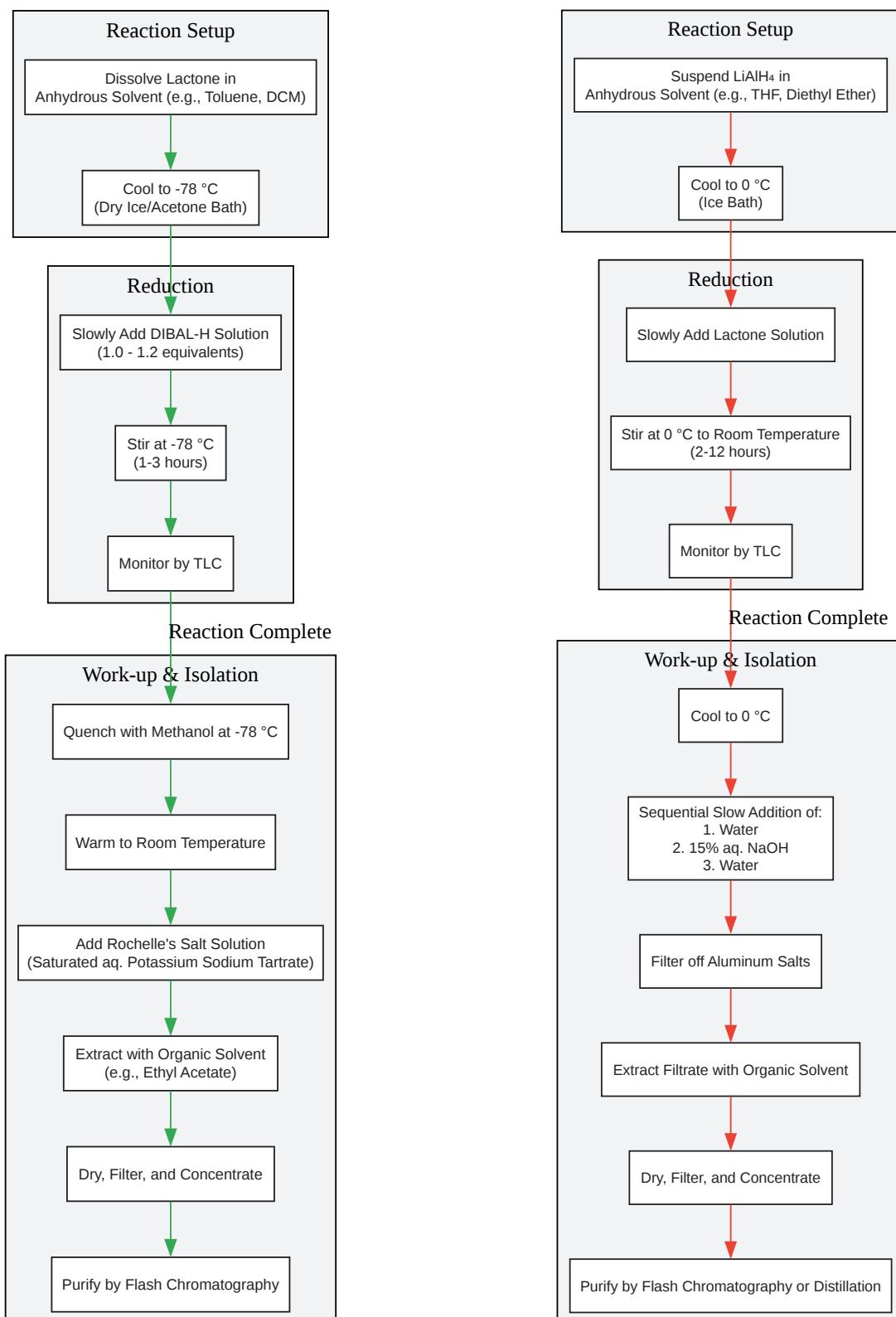
Introduction

The reduction of lactones is a fundamental transformation in organic synthesis. The choice of reducing agent is critical to selectively obtain either the partially reduced lactol (a cyclic hemiacetal) or the fully reduced diol. Diisobutylaluminum hydride (DIBAL-H) is a powerful and sterically hindered reducing agent commonly employed for the partial reduction of esters and lactones to aldehydes and lactols, respectively. This reaction is typically performed at low temperatures to stabilize the tetrahedral intermediate and prevent over-reduction. For the complete reduction of lactones to diols, stronger reducing agents such as lithium aluminum hydride (LiAlH₄) are generally used. Sodium borohydride (NaBH₄) is a milder reducing agent and is typically not reactive enough to reduce lactones under standard conditions, though its reactivity can be enhanced.

Reaction Pathways

The reduction of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** can proceed via two main pathways depending on the reducing agent and reaction conditions.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: Reduction of (S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1333545#reduction-of-the-lactone-in-s-5-hydroxymethyl-dihydrofuran-2-3h-one>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com